

Application of Lauramidopropyl Hydroxysultaine in Cleansing Solutions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARN19689

Cat. No.: B15617551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauramidopropyl Hydroxysultaine (LHS) is a high-performance, amphoteric surfactant derived from lauric acid, a fatty acid found in coconut oil.^[1] It belongs to the hydroxysultaine class of surfactants and is increasingly utilized in a wide array of personal care and cleansing formulations. Its growing popularity stems from its excellent stability over a broad pH range, compatibility with all surfactant classes (anionic, nonionic, amphoteric, and cationic), and its notable mildness, making it a suitable choice for sensitive skin and baby products.^{[1][2]}

This document provides detailed application notes and experimental protocols for evaluating the performance of Lauramidopropyl Hydroxysultaine in cleansing solutions. It is intended to guide researchers, scientists, and drug development professionals in harnessing the unique properties of this versatile surfactant.

Key Performance Attributes

Lauramidopropyl Hydroxysultaine is a multifunctional ingredient that offers several key benefits in cleansing formulations:

- **Foam Enhancement:** It is known to produce a dense, stable, and rich lather, which is often perceived by consumers as an indicator of cleansing efficacy. It exhibits excellent flash foam

characteristics, even in the presence of electrolytes.[\[1\]](#)[\[2\]](#)

- **Viscosity Building:** LHS effectively increases the viscosity of surfactant systems, particularly in combination with anionic surfactants like lauryl sulfates and alpha olefin sulfonates.[\[1\]](#)[\[2\]](#) This property is crucial for achieving the desired texture and feel in products such as shampoos and body washes.
- **Irritation Mitigation:** As a mild surfactant, Lauramidopropyl Hydroxysultaine can reduce the overall irritation potential of a formulation when used in combination with harsher surfactants.[\[2\]](#)
- **Conditioning Properties:** It imparts a conditioning effect on both hair and skin, leaving them feeling soft and smooth.[\[3\]](#)[\[4\]](#)
- **Lime Soap Dispersion:** LHS possesses excellent lime soap dispersing properties, which is advantageous in hard water conditions.[\[2\]](#)

Physicochemical Properties

A summary of the typical physicochemical properties of Lauramidopropyl Hydroxysultaine is presented in the table below. These values are representative and may vary depending on the specific grade and manufacturer.

Property	Value
INCI Name	Lauramidopropyl Hydroxysultaine
CAS Number	19223-55-3
Appearance	Clear to pale yellow liquid
Odor	Low odor
Total Solids (%)	33 - 36
Sodium Chloride (%)	3.5 - 5.0
pH (as supplied)	6.0 - 8.0
Biodegradability	Fully biodegradable

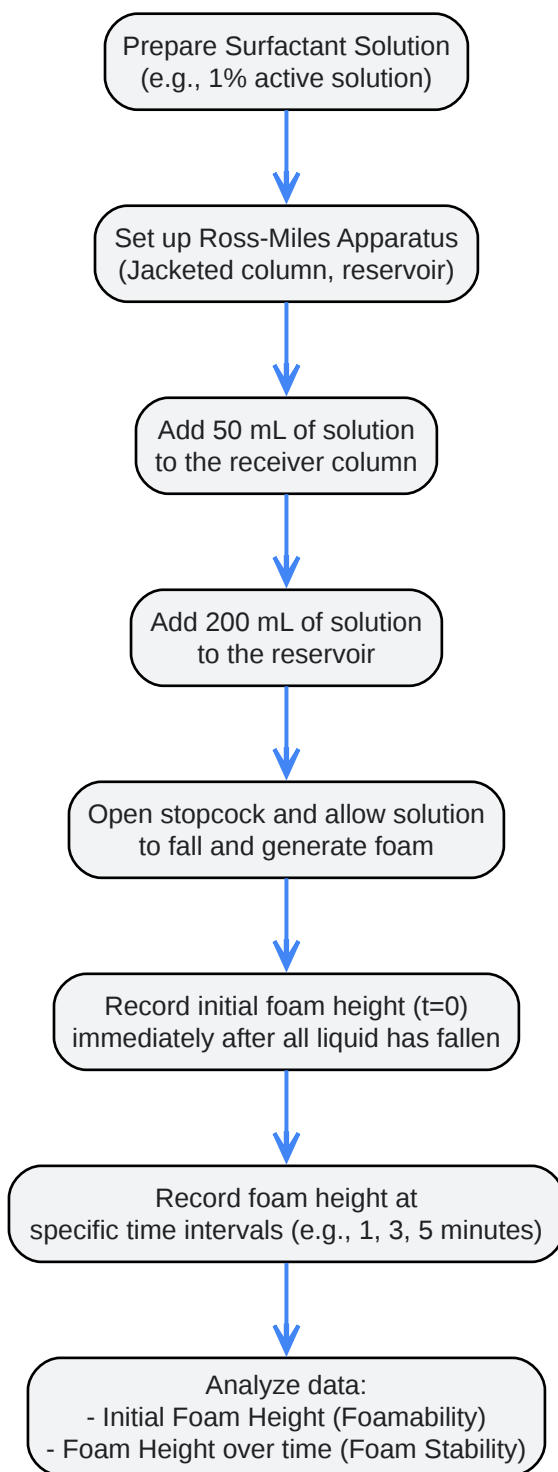
Source: Representative data from manufacturer technical data sheets.[\[5\]](#)

Performance Evaluation Protocols

This section outlines detailed experimental protocols for quantifying the key performance attributes of Lauramidopropyl Hydroxysultaine in cleansing solutions.

Foam Performance Assessment (Ross-Miles Method)

The Ross-Miles method (ASTM D1173) is a standard procedure for evaluating the foaming properties of surfactants.



[Click to download full resolution via product page](#)

Figure 1: Ross-Miles Foam Test Workflow

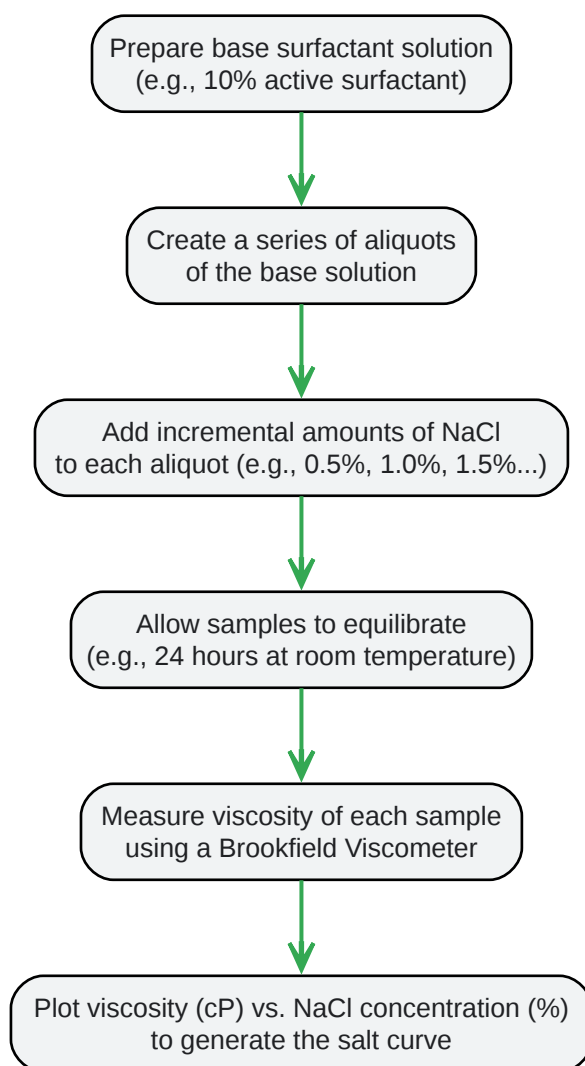
- **Solution Preparation:** Prepare a solution of the surfactant system containing Lauramidopropyl Hydroxysultaine at a specified concentration (e.g., 1% active surfactant) in

deionized water.

- **Apparatus Setup:** Assemble the Ross-Miles foam apparatus, which consists of a jacketed glass column with a specified height and diameter, and a reservoir with a standardized orifice.^[6]^[7]
- **Procedure:**
 - Pour 50 mL of the surfactant solution into the receiver column.
 - Pour 200 mL of the same solution into the reservoir.
 - Position the reservoir above the receiver.
 - Open the stopcock of the reservoir, allowing the solution to fall into the receiver, thereby generating foam.
 - Once all the liquid has drained from the reservoir, immediately measure and record the initial foam height in millimeters (mm).
 - Record the foam height at subsequent time intervals, typically 1, 3, and 5 minutes, to assess foam stability.^[7]
- **Data Analysis:** Compare the initial foam height and the foam decay over time for formulations with and without Lauramidopropyl Hydroxysultaine to quantify its foam-boosting and stabilizing effects.

Viscosity Measurement (Brookfield Viscometer)

The viscosity of cleansing solutions is a critical parameter for product aesthetics and consumer acceptance. The "salt curve" is a common method to evaluate the thickening response of a surfactant system to the addition of an electrolyte like sodium chloride (NaCl).



[Click to download full resolution via product page](#)

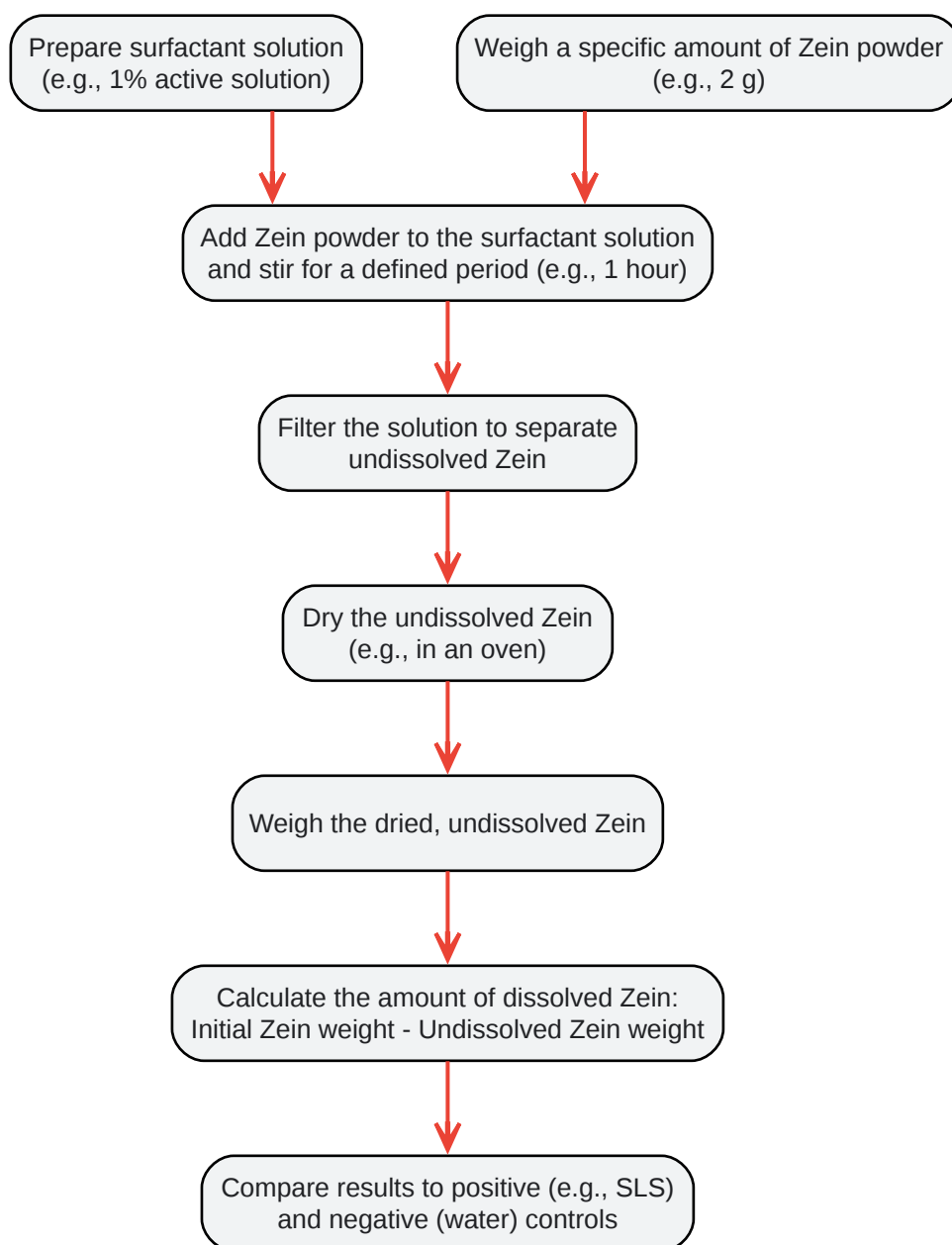
Figure 2: Viscosity Salt Curve Workflow

- **Sample Preparation:** Prepare a base surfactant solution containing Lauramidopropyl Hydroxysultaine at a fixed concentration (e.g., 10% active).
- **Salt Addition:** Create a series of samples by adding incremental amounts of sodium chloride (e.g., 0.5%, 1.0%, 1.5%, 2.0%, etc.) to the base surfactant solution.
- **Equilibration:** Gently mix each sample until the salt is fully dissolved and allow the samples to equilibrate for at least 24 hours at a controlled temperature (e.g., 25°C).
- **Viscosity Measurement:**

- Calibrate the Brookfield viscometer with a suitable spindle and speed for the expected viscosity range.
- Immerse the spindle into the sample, ensuring it reaches the immersion mark.
- Allow the spindle to rotate until a stable reading is obtained.
- Record the viscosity in centipoise (cP).
- Data Analysis: Plot the viscosity of each sample as a function of the NaCl concentration to generate a salt curve. This will illustrate the viscosity-building efficiency of Lauramidopropyl Hydroxysultaine in the tested system.

Irritation Potential Assessment (Zein Test)

The Zein test is a rapid in-vitro screening method to predict the irritation potential of surfactants and formulated products. It is based on the solubilization of zein, a water-insoluble corn protein, by the surfactant solution. A higher amount of dissolved zein correlates with a higher irritation potential.



[Click to download full resolution via product page](#)

Figure 3: Zein Irritation Test Workflow

- **Solution Preparation:** Prepare a 1% active solution of the surfactant system to be tested in deionized water. Prepare a positive control (e.g., 1% Sodium Lauryl Sulfate) and a negative control (deionized water).
- **Procedure:**

- Accurately weigh 2.0 g of zein powder.
- Add the zein powder to 40 mL of the test solution.
- Stir the mixture at a constant speed for 1 hour at room temperature.
- Filter the solution through a pre-weighed filter paper to collect the undissolved zein.
- Dry the filter paper with the undissolved zein in an oven until a constant weight is achieved.
- Calculation:
 - Determine the weight of the undissolved zein by subtracting the initial weight of the filter paper.
 - Calculate the amount of zein solubilized: $\text{Zein Solubilized (g)} = \text{Initial weight of zein (2.0 g)} - \text{Weight of undissolved zein (g)}$
- Data Analysis: The amount of solubilized zein is often expressed as a "Zein number" or "Zein score". A lower value indicates lower irritation potential. Compare the results for the Lauramidopropyl Hydroxysultaine formulation with the positive and negative controls.

Synergistic Interactions

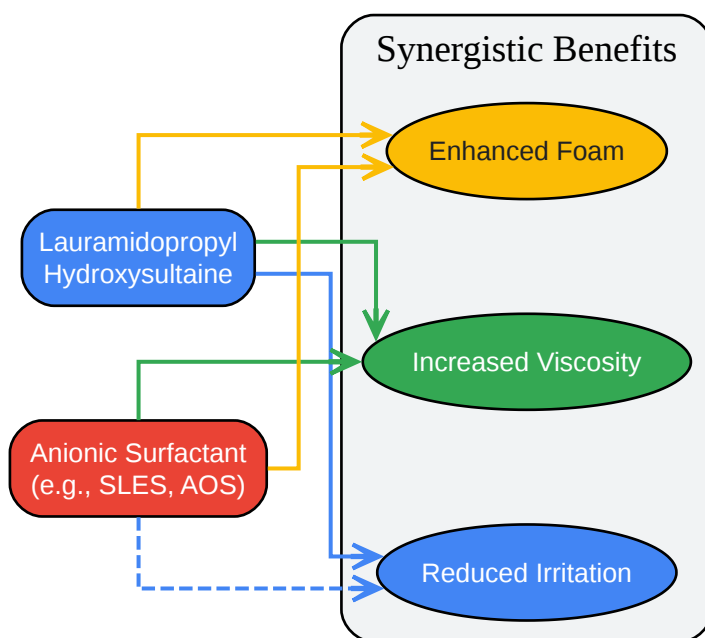
Lauramidopropyl Hydroxysultaine exhibits synergistic effects when combined with other surfactants, leading to enhanced performance that surpasses the simple sum of the individual components.

Interaction with Anionic Surfactants

When blended with anionic surfactants such as Sodium Laureth Sulfate (SLES) or Alpha Olefin Sulfonates (AOS), Lauramidopropyl Hydroxysultaine contributes to:

- Increased Viscosity: The interaction between the anionic and amphoteric surfactants leads to the formation of mixed micelles, which can grow into larger, elongated structures, resulting in a significant viscosity increase.

- **Enhanced Foam:** The combination often produces a more voluminous and stable foam than either surfactant alone.
- **Reduced Irritation:** The mild nature of LHS helps to mitigate the irritation potential of the anionic surfactant.



[Click to download full resolution via product page](#)

Figure 4: Synergism with Anionic Surfactants

Conclusion

Lauramidopropyl Hydroxysultaine is a high-performing, mild amphoteric surfactant with a favorable safety and environmental profile. Its ability to enhance foam, build viscosity, and reduce irritation makes it an invaluable ingredient for formulators of modern cleansing products. The experimental protocols provided in this document offer a framework for the quantitative evaluation of its performance, enabling the development of effective and consumer-pleasing cleansing solutions. For optimal results, it is recommended to evaluate Lauramidopropyl Hydroxysultaine in various surfactant combinations to leverage its synergistic properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lauramidopropyl Hydroxysultaine (LHSB) 35%, 50% Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 2. colonialchem.com [colonialchem.com]
- 3. cosmileurope.eu [cosmileurope.eu]
- 4. incibeauty.com [incibeauty.com]
- 5. China Lauramidopropyl Hydroxysultaine (LHSB) Manufacturers and Suppliers | Brillachem [brillachem.com]
- 6. kruss-scientific.com [kruss-scientific.com]
- 7. Ross-Miles method | KRÜSS Scientific [kruss-scientific.com]
- To cite this document: BenchChem. [Application of Lauramidopropyl Hydroxysultaine in Cleansing Solutions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617551#application-of-lauramidopropyl-hydroxysultaine-in-cleansing-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com